

HEPPS/EPPS: Essential Technical Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

Get Quote

HEPPS, also known as EPPS, is a zwitterionic buffering agent from the Good's buffers family, with a primary application range in alkaline physiological conditions [1] [2].

Parameter	Specification	Notes / Source
IUPAC Name	3-[4-(2-Hydroxyethyl)piperazin-1-yl]propane-1-sulfonic acid [3]	
CAS Number	16052-06-5 [4] [5]	
Molecular Formula	C ₉ H ₂₀ N ₂ O ₄ S [3] [4]	
Molecular Weight	252.33 g/mol [3] [4]	
Useful pH Range	7.3 - 8.7 [1] [4]	Some sources list 7.6-8.6 [2].
pKa	8.00 [1] [3] [6]	At 20-25°C.
Water Solubility	~233 mg/mL (~ 924.70 mM) [4]	At 25°C; may require ultrasonication.

Key Research Applications and Protocols

HEPPS is critical in biochemical and biomedical research, with emerging therapeutic implications.

Application 1: Standard Biochemical Buffer

HEPPS is a staple in alkaline pH experiments. Its key features include minimal UV absorbance, low metal ion binding capacity, and chemical inertness, making it suitable for enzyme assays, cell culture, and protein work [1] [5].

Application 2: Alzheimer's Disease Research

HEPPS has demonstrated significant efficacy in disaggregating amyloid-beta ($A\beta$) plaques, a hallmark of Alzheimer's pathology [3] [4].

- **In Vitro Protocol ($A\beta$ Disaggregation) [4]:**

 - **Cell Line:** HT-22 mouse hippocampal neuronal cells.
 - **Intervention:** Treatment with **HEPPS** at a concentration of **25 μ M**.
 - **Incubation Time:** **7 days**.
 - **Key Outcome:** **HEPPS** bound to amyloid- β aggregates, converting them into monomers. This reduced the formation of toxic oligomers and plaques, and rescued cell viability that had been impaired by $A\beta$ oligomers.

- **In Vivo Protocol (APP/PS1 Transgenic Mice) [4]:**
 - **Animal Model:** APP/PS1 double transgenic mice, a model for Alzheimer's disease.
 - **Dosage:** **30 mg/kg/day** of **HEPPS**.
 - **Administration:** Orally, via drinking water.
 - **Treatment Duration:** **3.5 months**.
 - **Key Outcomes:** The treatment led to a significant reduction in $A\beta$ oligomers and plaque deposition in the brain. This was correlated with a rescue of hippocampus-dependent cognitive deficits, including improvements in contextual fear memory and spatial reference memory.

Application 3: pH Standard for Physiological Saline Media

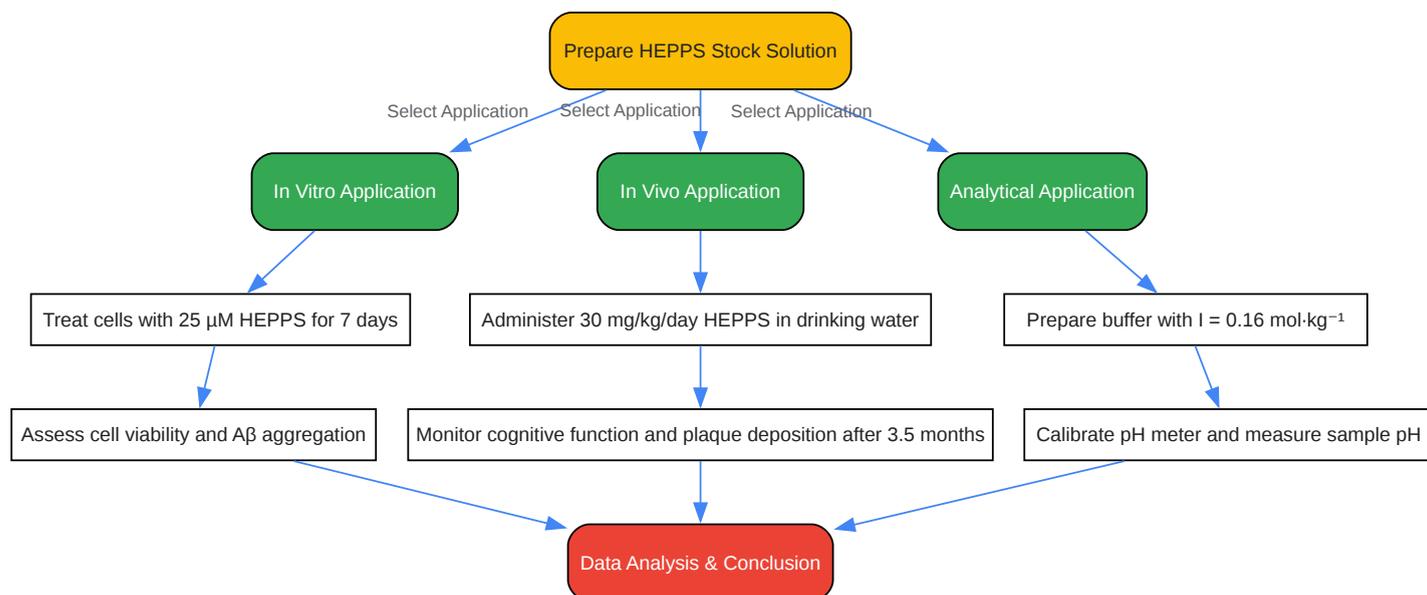
Research indicates that **HEPPS** buffer solutions, particularly those with an ionic strength of $I = 0.16 \text{ mol}\cdot\text{kg}^{-1}$ (matching blood plasma), can serve as secondary standard reference solutions for pH measurements in saline media at **298.15 K (25°C)** and **310.15 K (37°C)** [6].

Practical Considerations for Use

- **Freezing-Induced Acidity Changes:** Like other Good's buffers, **HEPPS** may not maintain its buffering capacity when frozen. A strategy to mitigate this is to mix it with sodium phosphate buffer, which can help stabilize the pH during freezing and lyophilization processes [7].
- **General Buffer Selection:** When using any buffer, it is critical to account for potential interactions with biological systems. These can include metal ion chelation, interference with spectrophotometric assays, and unforeseen effects on enzymatic or transport activity [1] [8]. Always run a pilot experiment when adopting a new buffer [1].

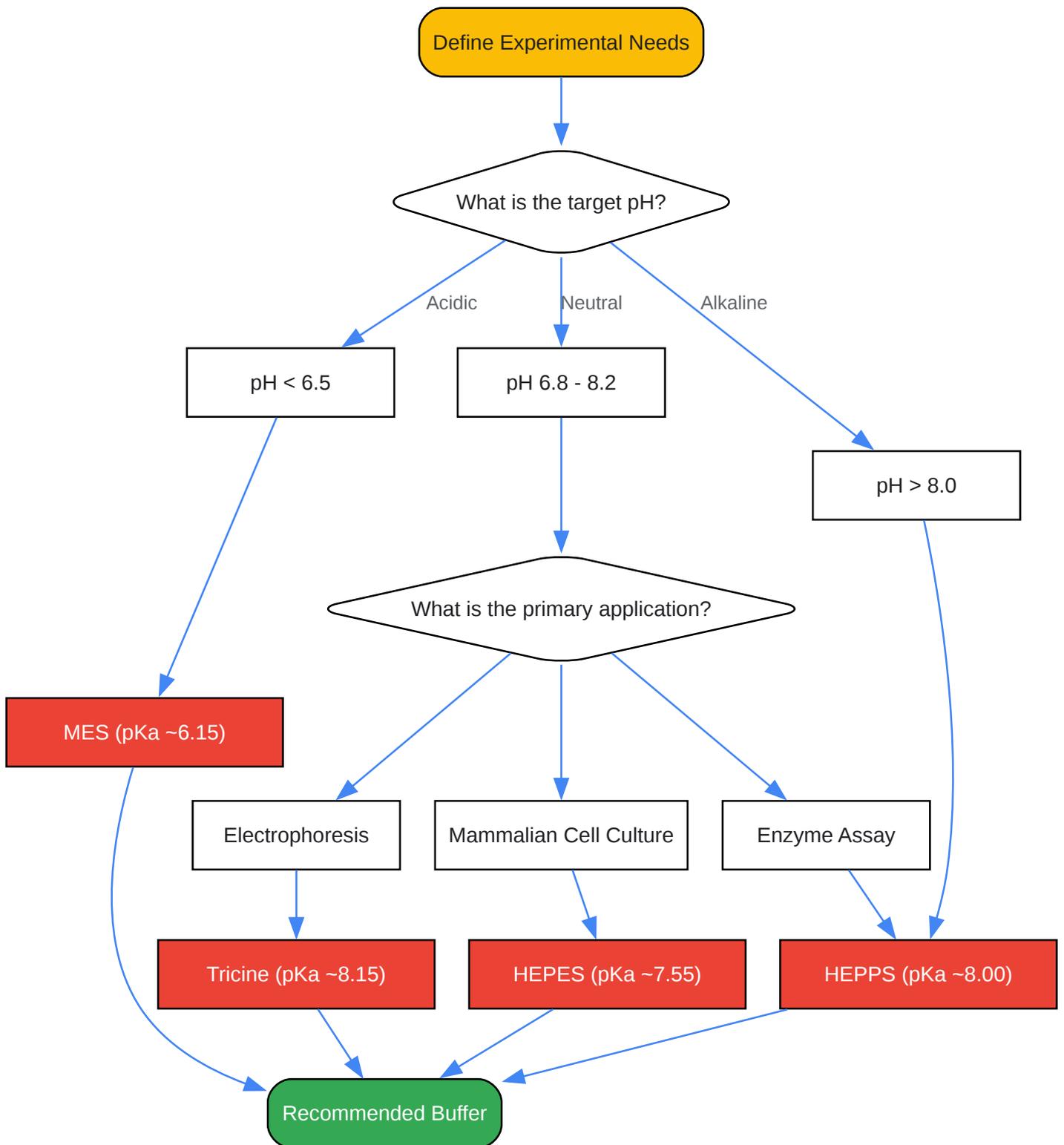
Experimental Workflow and Buffer Selection

The following diagrams, created using Graphviz DOT language, illustrate a standard experimental workflow for **HEPPS** and the logical process for selecting the appropriate Good's buffer.



[Click to download full resolution via product page](#)

*Experimental workflow for **HEPPS** in Alzheimer's and analytical research.*



[Click to download full resolution via product page](#)

Decision tree for selecting a Good's buffer based on pH and application.

Disclaimer

This guide consolidates information from scientific literature for research purposes only. It is not intended as a substitute for specific protocol guidelines from original publications. All experimental work should be planned and conducted in accordance with relevant safety and ethical standards.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Overview: Good's Buffers [bostonbioproducts.com]
2. Good's buffers [en.wikipedia.org]
3. HEPPS (buffer) [en.wikipedia.org]
4. HEPPS (Synonyms: EPPS) - Buffering Agent [medchemexpress.com]
5. hepps (epps) [biofargo.com]
6. 3-propanesulfonic acid], HEPPS, From (278.15 to 328.15) K [pmc.ncbi.nlm.nih.gov]
7. Making good's buffers good for freezing: The acidity ... [sciencedirect.com]
8. Effect of HEPES buffer on the uptake and transport of P- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [HEPPS/EPPS: Essential Technical Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527303#hepps-good-s-buffer-overview>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com